

N-tert-Butylacetamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-tert-Butylacetamide*

CAS No.: 762-84-5

Cat. No.: B1330394

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **N-tert-Butylacetamide** (NTBA), a versatile organic compound with applications as a polar aprotic solvent and a precursor in the synthesis of pharmaceuticals and agrochemicals.^[1] This document outlines its key physical constants, provides detailed experimental protocols for their determination, and includes spectral data for analytical characterization.

Core Physical Properties

N-tert-Butylacetamide is a white crystalline solid at room temperature.^[1] It is known for its stability under normal conditions and its distinct crystalline structure.^[1]

Table 1: Quantitative Physical Properties of **N-tert-Butylacetamide**



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Note: The reported values represent a consensus from various sources and may exhibit slight variations.^{[1][2][3]}

Spectral Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **N-tert-Butylacetamide**.

Table 2: Key Spectral Data for **N-tert-Butylacetamide**



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Experimental Protocols

The following section details the methodologies for determining the key physical properties of **N-tert-Butylacetamide**.

Determination of Melting Point

The melting point of a solid is a critical indicator of its purity. A sharp melting range typically signifies a pure compound.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **N-tert-Butylacetamide** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used.
- **Procedure:**
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.
 - The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.
- **Reporting:** The melting point is reported as the range T1-T2.

Determination of Boiling Point

For solids that are stable at their boiling point, this property can be determined using a distillation method or a micro-scale technique.

Methodology (Micro-scale):

- **Sample Preparation:** A small amount of **N-tert-Butylacetamide** is placed in a small test tube or fusion tube.
- **Apparatus:** A Thiele tube or a similar heating bath apparatus is used, along with a thermometer and a sealed-end capillary tube.

- Procedure:
 - The test tube containing the sample is attached to the thermometer.
 - A sealed-end capillary tube is inverted and placed inside the test tube.
 - The assembly is immersed in a heating bath (e.g., mineral oil).
 - The bath is heated gradually.
 - As the boiling point is approached, a steady stream of bubbles will emerge from the open end of the capillary tube.
 - The heat is removed, and the bath is allowed to cool slowly.
 - The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Determination of Density

The density of a solid can be determined by measuring its mass and volume.

Methodology (Volume Displacement):

- Mass Measurement: The mass of a sample of **N-tert-Butylacetamide** crystals is accurately measured using an analytical balance.
- Volume Measurement:
 - A graduated cylinder is partially filled with a liquid in which **N-tert-Butylacetamide** is insoluble (e.g., a saturated hydrocarbon). The initial volume is recorded.
 - The weighed solid is carefully added to the graduated cylinder, ensuring no loss of material.
 - The final volume is recorded. The difference between the final and initial volumes represents the volume of the solid.
- Calculation: Density is calculated by dividing the mass of the sample by its volume.

Determination of Solubility

The solubility of **N-tert-Butylacetamide** is assessed in various solvents to understand its polarity and potential applications.

Methodology:

- **Sample Preparation:** A small, accurately weighed amount of **N-tert-Butylacetamide** (e.g., 10 mg) is placed into a series of test tubes.
- **Solvent Addition:** A measured volume of a specific solvent (e.g., 1 mL of water, ethanol, or acetone) is added to each test tube.
- **Observation:** The mixture is agitated (e.g., by vortexing) for a set period. The visual observation of whether the solid dissolves completely, partially, or not at all determines its solubility.
- **Reporting:** The solubility is reported qualitatively (e.g., soluble, sparingly soluble, insoluble) for each solvent.

Spectroscopic Analysis

Methodology (KBr Pellet):

- **Sample Preparation:** A small amount of **N-tert-Butylacetamide** is ground with dry potassium bromide (KBr) powder in an agate mortar and pestle.
- **Pellet Formation:** The mixture is pressed into a thin, transparent pellet using a hydraulic press.
- **Data Acquisition:** The KBr pellet is placed in the sample holder of an FT-IR spectrometer, and the spectrum is recorded over the appropriate wavenumber range (typically 4000-400 cm^{-1}).

Methodology:

- **Sample Preparation:** A small amount of **N-tert-Butylacetamide** is dissolved in a deuterated solvent (e.g., CDCl_3) in an NMR tube. A small amount of a reference standard (e.g., tetramethylsilane, TMS) may be added.

- **Data Acquisition:** The NMR tube is placed in the spectrometer, and the ^1H NMR spectrum is acquired.
- **Data Processing:** The resulting free induction decay (FID) is Fourier transformed, and the spectrum is phased and referenced.

Methodology (Electron Ionization):

- **Sample Introduction:** A small amount of **N-tert-Butylacetamide** is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography.
- **Ionization:** The sample is vaporized and then bombarded with a beam of high-energy electrons, causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge (m/z) ratio by a mass analyzer.
- **Detection:** The abundance of each ion is measured by a detector, generating a mass spectrum.

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the comprehensive determination of the physical properties of **N-tert-Butylacetamide**.



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Caption: Experimental workflow for determining the physical properties of **N-tert-Butylacetamide**.

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References

- [1. orgchemboulder.com](https://orgchemboulder.com) [orgchemboulder.com]
- [2. uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq) [uomustansiriyah.edu.iq]
- [3. uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq) [uomustansiriyah.edu.iq]
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